

An In-depth Technical Guide to the Physicochemical Properties of Methyl Dodecanoate

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Compound of Interest

Compound Name: Methyl dodecanoate A

Cat. No.: B1160333

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl dodecanoate, also commonly known as methyl laurate, is the methyl ester of dodecanoic acid (lauric acid). It is a fatty acid methyl ester (FAME) that finds applications in various industries, including cosmetics as an emollient and skin-conditioning agent, as a flavoring agent in the food industry, and as a component of biodiesel.^{[1][2]} Its well-defined physicochemical properties make it a subject of interest in research and for various industrial applications, including as an intermediate in chemical syntheses. This guide provides a comprehensive overview of the core physicochemical properties of methyl dodecanoate, detailed experimental protocols for their determination, and a visualization of a key synthetic pathway.

Physicochemical Properties

The key physicochemical properties of methyl dodecanoate are summarized in the table below. These properties are crucial for understanding its behavior in various applications, from formulation development to chemical synthesis.

Property	Value	Units	Reference(s)
Molecular Formula	C13H26O2	-	[2]
Molecular Weight	214.34	g/mol	[2]
Appearance	Colorless to light yellow liquid	-	[2]
Odor	Fatty, floral	-	[2]
Melting Point	5.2	°C	[2]
Boiling Point	267	°C	[2]
Density	0.8702 (at 20°C)	g/cm ³	[2]
Solubility in Water	Insoluble	-	[2]
Solubility in Organic Solvents	Miscible with ethanol and ether	-	[2]
logP (Octanol-Water Partition Coefficient)	5.41	-	
Refractive Index	1.4301 (at 25°C)	-	[2]

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of methyl dodecanoate are outlined below. These protocols are based on standard laboratory practices.

Determination of Melting Point

The melting point of methyl dodecanoate can be determined using a digital melting point apparatus.

Protocol:

- Ensure the digital melting point apparatus is calibrated using appropriate standards.

- Place a small amount of solid methyl dodecanoate (if frozen) into a capillary tube, ensuring the sample is tightly packed to a height of 2-3 mm.
- Insert the capillary tube into the heating block of the apparatus.
- Set a heating rate of approximately 10-20°C per minute for a rapid determination of the approximate melting range.
- For a precise measurement, repeat the process with a fresh sample, setting a slower heating rate of 1-2°C per minute, starting from a temperature about 20°C below the approximate melting point.^[3]
- Record the temperature at which the first liquid appears and the temperature at which the entire sample becomes a clear liquid. This range is the melting point.

Determination of Boiling Point

The boiling point can be determined using a distillation apparatus or by gas chromatography.

Protocol (Distillation Method):

- Place a sample of methyl dodecanoate in a round-bottom flask.
- Add a few boiling chips to ensure smooth boiling.
- Set up a simple distillation apparatus with a condenser and a collection flask.
- Place a thermometer in the neck of the distillation flask with the bulb positioned just below the side arm leading to the condenser.
- Heat the flask gently.
- The boiling point is the temperature at which the liquid boils and the vapor temperature remains constant.

Determination of Solubility (Shake-Flask Method)

The shake-flask method is a common technique for determining the solubility of a substance in a particular solvent.^[4]

Protocol:

- Add an excess amount of methyl dodecanoate to a known volume of the solvent (e.g., water, ethanol) in a sealed flask.
- Agitate the flask at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After agitation, allow the solution to stand undisturbed to allow any undissolved solute to settle.
- Carefully withdraw a sample of the supernatant.
- Analyze the concentration of methyl dodecanoate in the sample using a suitable analytical technique, such as gas chromatography.

Synthesis via Fischer Esterification

Methyl dodecanoate can be synthesized by the Fischer esterification of dodecanoic acid with methanol, using an acid catalyst.^{[5][6][7]}

Protocol:

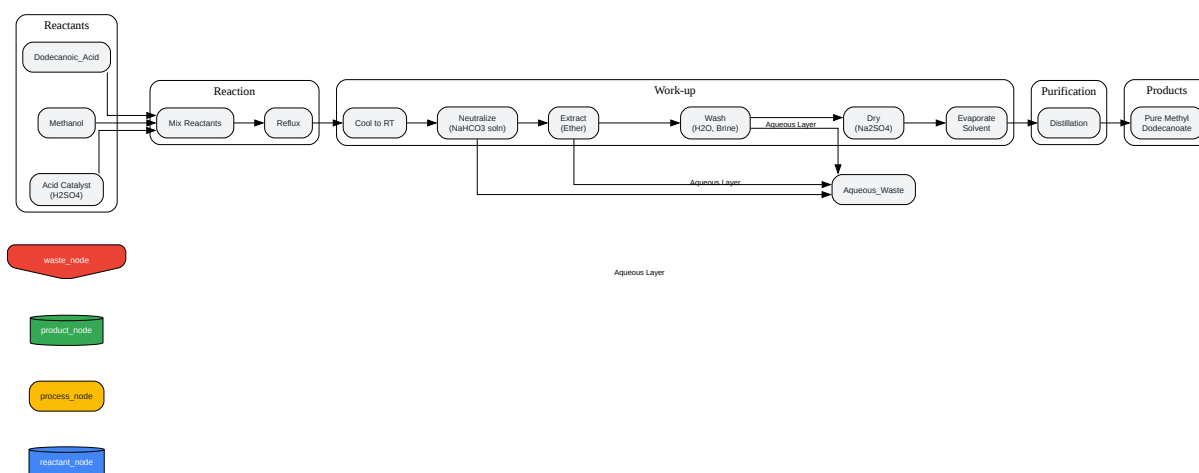
- In a round-bottom flask, dissolve dodecanoic acid in an excess of methanol.
- Slowly add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid.^[8]
- Fit the flask with a reflux condenser and heat the mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography or gas chromatography.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Neutralize the acid catalyst with a weak base, such as a saturated sodium bicarbonate solution.

- Perform a liquid-liquid extraction using a suitable organic solvent (e.g., diethyl ether or ethyl acetate) to isolate the methyl dodecanoate.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
- Remove the solvent under reduced pressure using a rotary evaporator to yield the crude methyl dodecanoate.
- The product can be further purified by distillation.

Visualizations

Fischer Esterification Workflow for Methyl Dodecanoate Synthesis

The following diagram illustrates the laboratory workflow for the synthesis of methyl dodecanoate via Fischer esterification.

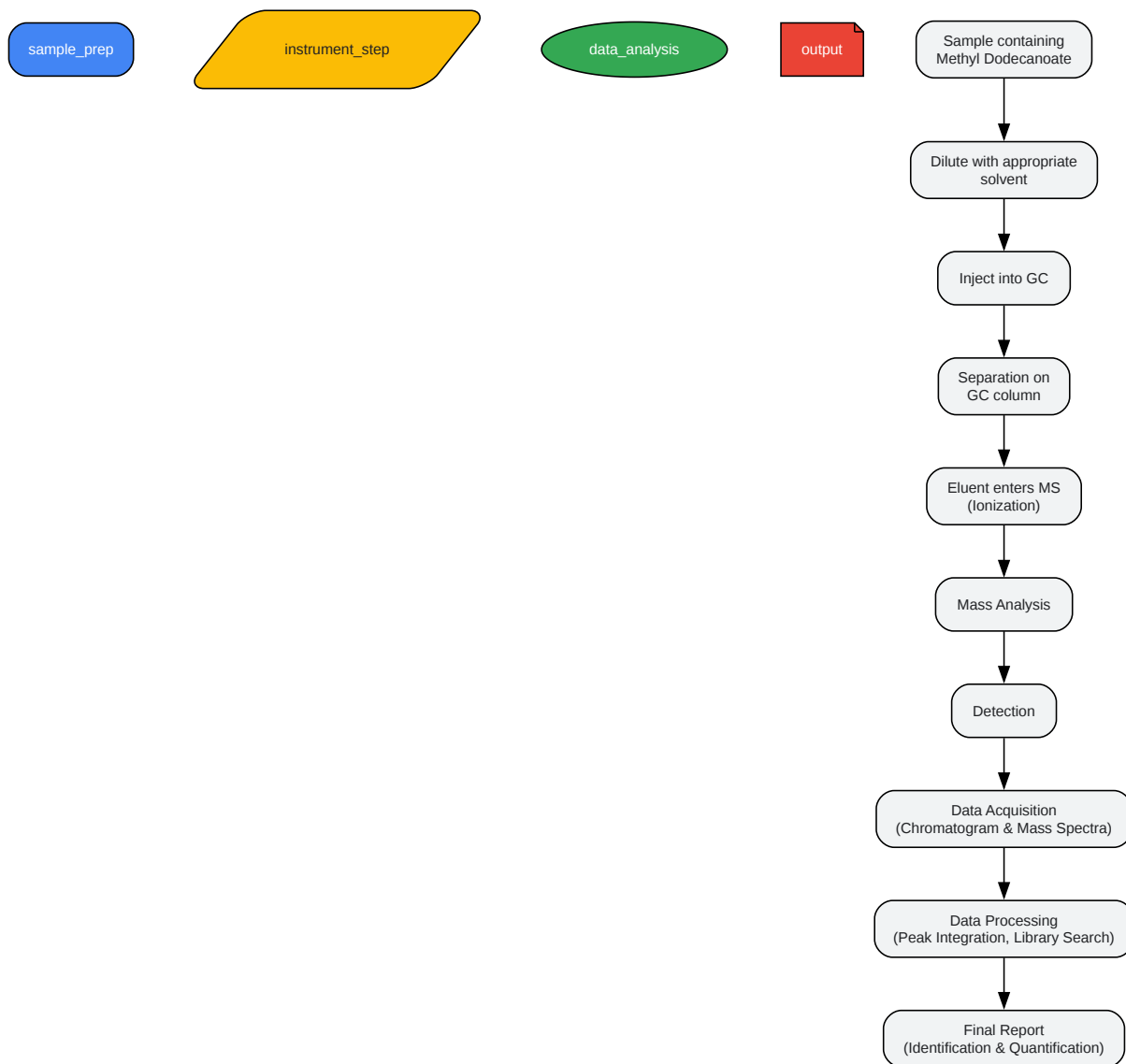


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Workflow for the synthesis of Methyl Dodecanoate.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis Workflow

The following diagram outlines the typical workflow for the analysis of a methyl dodecanoate sample using GC-MS.[\[9\]](#)[\[10\]](#)



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Workflow for GC-MS analysis of Methyl Dodecanoate.

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References

- 1. Khan Academy [khanacademy.org]
- 2. Methyl Laurate | C13H26O2 | CID 8139 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 4. lup.lub.lu.se [lup.lub.lu.se]
- 5. cerritos.edu [cerritos.edu]
- 6. Fischer Esterification [organic-chemistry.org]
- 7. masterorganicchemistry.com [masterorganicchemistry.com]
- 8. Fischer Esterification-Typical Procedures - operachem [operachem.com]
- 9. Fatty Acid Methyl Ester analysis by Gas Chromatography [sigmaaldrich.com]
- 10. researchgate.net [researchgate.net]
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